

# An In-depth Technical Guide to Progesterone 3-biotin: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: Progesterone 3-biotin

Cat. No.: B1163568

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This technical guide provides a comprehensive overview of **Progesterone 3-biotin**, a biotinylated derivative of the steroid hormone progesterone. It is intended for researchers, scientists, and drug development professionals working in fields such as endocrinology, reproductive biology, and diagnostics. This document details the chemical structure, physicochemical properties, and common applications of this valuable research tool.

## Chemical Structure and Properties

**Progesterone 3-biotin** is a synthetic derivative of progesterone where a biotin molecule is covalently attached to the C-3 position of the progesterone steroid nucleus. This linkage is typically achieved through an oxime bond formed from the 3-keto group of progesterone and a biotinylated linker containing a hydroxylamine or aminooxy group. The resulting conjugate retains the essential steroid structure of progesterone while incorporating the high-affinity binding properties of biotin for avidin and streptavidin.

The systematic IUPAC name for a common form of **Progesterone 3-biotin** is N-[5-[[2-[(E)-(17-acetyl-10,13-dimethyl-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-ylidene)amino]oxyacetyl]amino]pentyl]-5-(2-oxo-1,3,3a,4,6,6a-hexahydrothieno[3,4-d]imidazol-4-yl)pentanamide<sup>[1]</sup>.

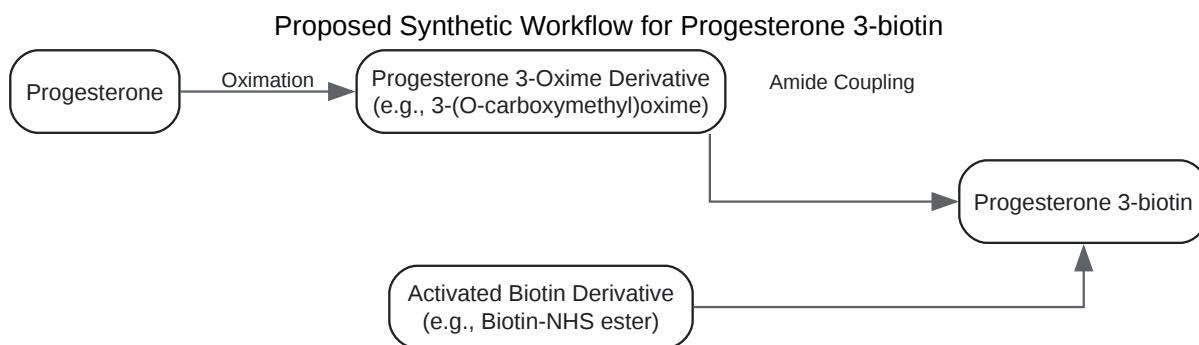
## Physicochemical Properties

A summary of the key quantitative data for **Progesterone 3-biotin** is presented in the table below.

Property	Value	Reference
Molecular Formula	C38H59N5O5S	[1]
Molecular Weight	698.0 g/mol	[1][2]
Purity	≥98%	[2]
Solubility	10 mg/mL in Ethanol	[2]
Storage Temperature	-20°C	[2]

## Synthesis and Biotinylation

The synthesis of **Progesterone 3-biotin** involves the chemical modification of progesterone to introduce a reactive group for biotin conjugation. A common strategy involves the formation of an oxime at the C-3 position, which can then be coupled to a biotin derivative. Progesterone 3-(O-carboxymethyl)oxime is a key intermediate in this process[3][4].



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A proposed synthetic workflow for the generation of **Progesterone 3-biotin**.

## Experimental Protocols

### General Biotinylation Protocol

While a specific, detailed protocol for the synthesis of **Progesterone 3-biotin** is not readily available in public literature, a general approach for the biotinylation of molecules with primary

amines can be adapted. For the final coupling step, a biotin derivative with a reactive ester, such as an N-hydroxysuccinimide (NHS) ester, is commonly used[5][6].

- **Preparation of Reactants:** Dissolve the progesterone-linker intermediate (containing a primary amine) and the biotin-NHS ester in a suitable anhydrous organic solvent, such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- **Reaction:** Add the biotin-NHS ester solution to the progesterone-linker solution in a stoichiometric ratio, often with a slight excess of the biotin reagent. The reaction is typically carried out at room temperature for several hours to overnight with gentle stirring.
- **Purification:** The resulting **Progesterone 3-biotin** conjugate is purified from unreacted starting materials and byproducts using chromatographic techniques such as column chromatography or high-performance liquid chromatography (HPLC).
- **Characterization:** The identity and purity of the final product are confirmed by analytical methods like mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

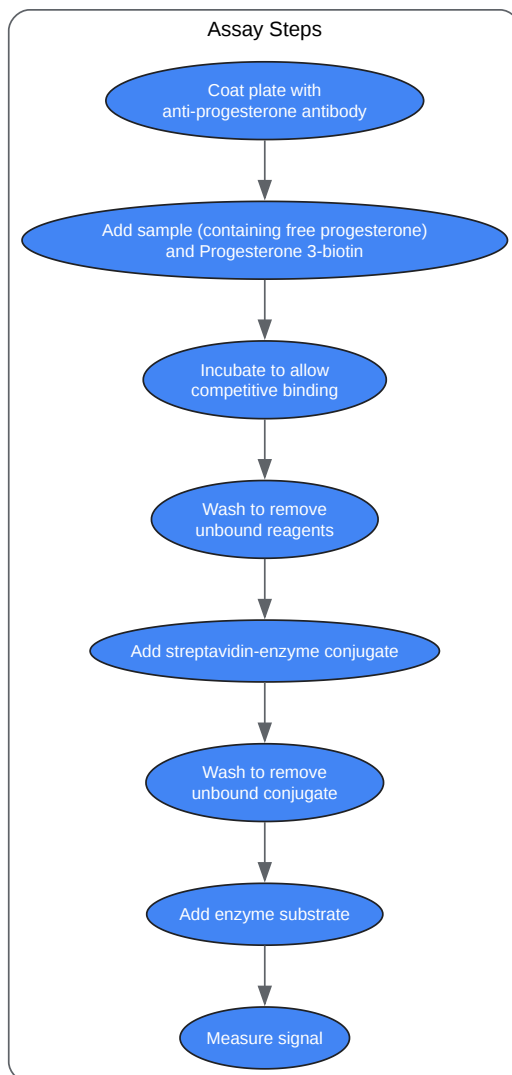
## Applications in Research

**Progesterone 3-biotin** is primarily used as a probe in various biochemical and cell-based assays due to the high specificity and affinity of the biotin-avidin interaction[7][8][9].

## Immunoassays

A major application of **Progesterone 3-biotin** is in competitive immunoassays, such as enzyme-linked immunosorbent assays (ELISA), for the quantitative determination of progesterone in biological samples[10][11]. In this format, free progesterone in the sample competes with a fixed amount of **Progesterone 3-biotin** for binding to a limited number of anti-progesterone antibody binding sites. The amount of bound **Progesterone 3-biotin** is then detected using an enzyme-conjugated streptavidin, and the signal is inversely proportional to the concentration of progesterone in the sample.

Workflow for a Competitive ELISA using Progesterone 3-biotin



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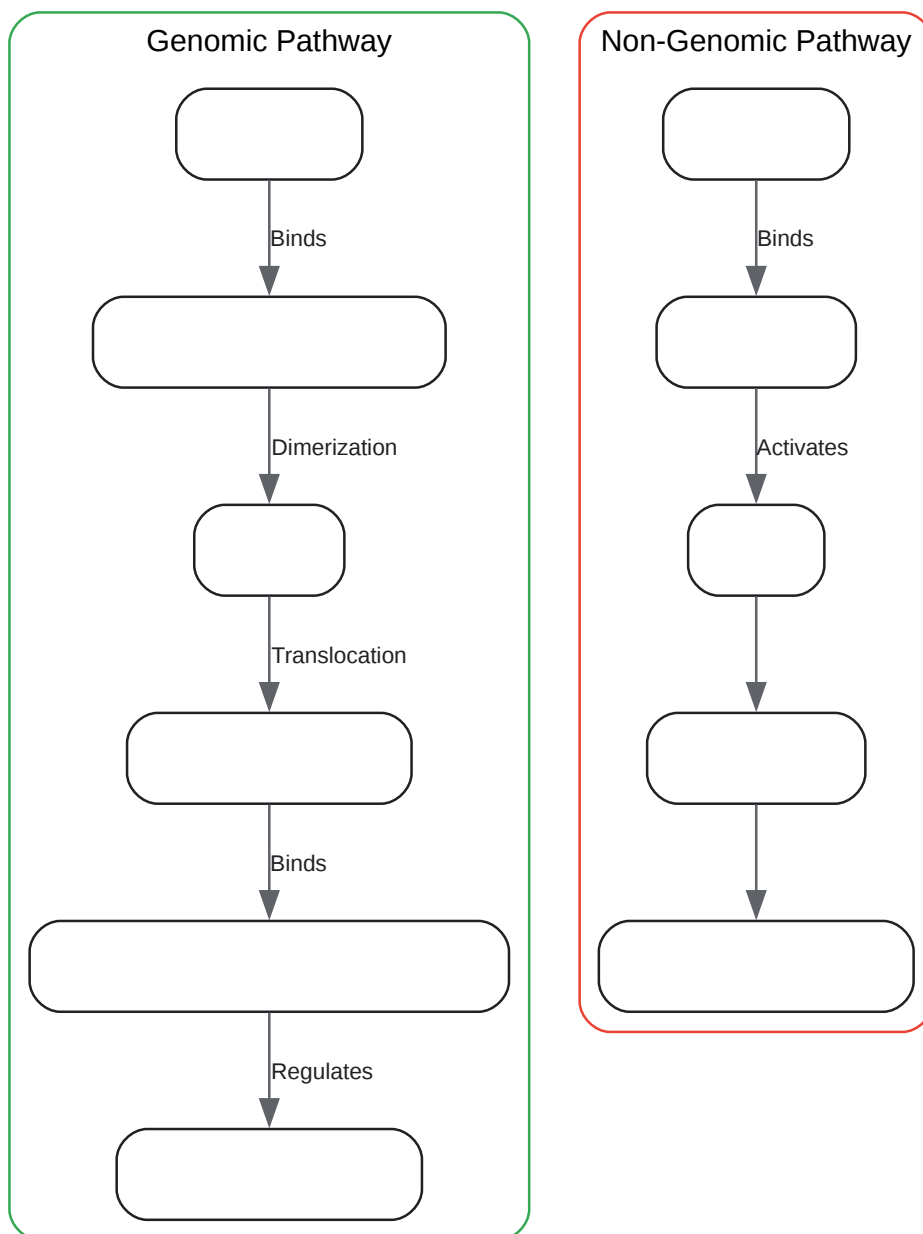
A generalized workflow for a competitive ELISA to measure progesterone.

## Progesterone Receptor Signaling

Progesterone exerts its biological effects primarily through the progesterone receptor (PR), a member of the nuclear receptor superfamily of ligand-activated transcription factors<sup>[12]</sup>. Upon binding progesterone, the PR undergoes a conformational change, dimerizes, and translocates to the nucleus where it binds to specific DNA sequences known as progesterone response elements (PREs) to regulate the transcription of target genes. This is referred to as the genomic signaling pathway.

In addition to this classical genomic pathway, progesterone can also elicit rapid, non-genomic effects through membrane-associated PRs. This can lead to the activation of intracellular signaling cascades, such as the c-Src and MAPK pathways, independent of gene transcription<sup>[13][14][15]</sup>.

#### Progesterone Receptor Signaling Pathways



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Overview of the genomic and non-genomic signaling pathways of progesterone.

## Conclusion

**Progesterone 3-biotin** is a versatile and indispensable tool for researchers studying the biological roles of progesterone. Its well-defined chemical structure and the robust biotin-avidin technology enable its use in a wide array of sensitive and specific assays. This guide provides the foundational knowledge for the effective application of **Progesterone 3-biotin** in a research setting.

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